

TAM558 intermediate-3 handling and storage guidelines for researchers

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Compound of Interest

Compound Name: TAM558 intermediate-3

Cat. No.: B12372374

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Application Notes and Protocols for TAM558 Intermediate-3

Topic: **TAM558 Intermediate-3** Handling and Storage Guidelines for Researchers

Audience: Researchers, scientists, and drug development professionals.

Disclaimer: The following guidelines for **TAM558 intermediate-3** are based on the available information for the final compound TAM558 and its other intermediates. Specific handling and storage data for **TAM558 intermediate-3** is not readily available. Researchers should exercise caution and refer to any specific product documentation provided by the supplier.

Introduction

TAM558 intermediate-3 is a crucial component in the synthesis of TAM558, a potent payload molecule used in the development of Antibody-Drug Conjugates (ADCs) such as OMTX705.[1][2][3][4][5] OMTX705 is a humanized anti-fibroblast activation protein (FAP) antibody conjugated to a cytolytic, demonstrating significant anti-tumor activity.[1][6] Proper handling and storage of **TAM558 intermediate-3** are critical to maintain its integrity and ensure the reliability and reproducibility of experimental results.

Storage Guidelines

Proper storage is essential to prevent degradation of **TAM558 intermediate-3**. The following table summarizes the recommended storage conditions based on data for TAM558 and its other intermediates.

Table 1: Recommended Storage Conditions

Form	Storage Temperature	Duration	Recommendations
Powder	-20°C	3 years	Store in a sealed container, protected from moisture and light.[4]
4°C	2 years	For short-term storage, ensure the container is tightly sealed.[1][4]	
In Solvent	-80°C	6 months	Aliquot to avoid repeated freeze-thaw cycles. Use a tightly sealed vial.[1][2]
-20°C	1 month	Suitable for short-term storage of solutions. [1][2]	

Note: It is strongly recommended to store the product in a sealed and protected environment, for instance, under nitrogen, and to avoid exposure to moisture and light.[1] For in vivo experiments, it is advisable to use freshly prepared solutions on the same day.[2]

Handling Procedures

Due to the cytotoxic nature of related compounds, appropriate safety measures should be taken when handling **TAM558 intermediate-3**.

- Personal Protective Equipment (PPE): Always wear a lab coat, safety glasses, and chemical-resistant gloves.
- Ventilation: Handle the compound in a well-ventilated area or a chemical fume hood.
- Shipping: The product is generally stable at room temperature for a few days during ordinary shipping.^[1]

Preparation of Stock Solutions

The following protocols are based on the preparation of stock solutions for TAM558.

Researchers should adapt these protocols based on their specific experimental needs and the solubility of **TAM558 intermediate-3**.

Table 2: Stock Solution Preparation (Example with TAM558)

Desired Concentration	Mass of Compound	Volume of DMSO
1 mM	1 mg	0.6235 mL
5 mM	5 mg	0.6235 mL
10 mM	10 mg	0.6235 mL

Note: Use newly opened, hygroscopic DMSO for the best results, as it significantly impacts the solubility of the product.^[2] If precipitation occurs, gentle heating and/or sonication can be used to aid dissolution.^[2]

Experimental Protocols

The following are example protocols for preparing in vivo formulations, adapted from methodologies for TAM558.

Protocol 1: Formulation with PEG300 and Tween-80

- Prepare a stock solution of **TAM558 intermediate-3** in DMSO (e.g., 12.5 mg/mL).
- To prepare 1 mL of working solution, take 100 µL of the DMSO stock solution.

- Add 400 μL of PEG300 and mix until the solution is clear.
- Add 50 μL of Tween-80 and mix thoroughly.
- Add 450 μL of saline to adjust the final volume to 1 mL. Mix until the solution is clear.[\[2\]](#)

Protocol 2: Formulation with SBE- β -CD

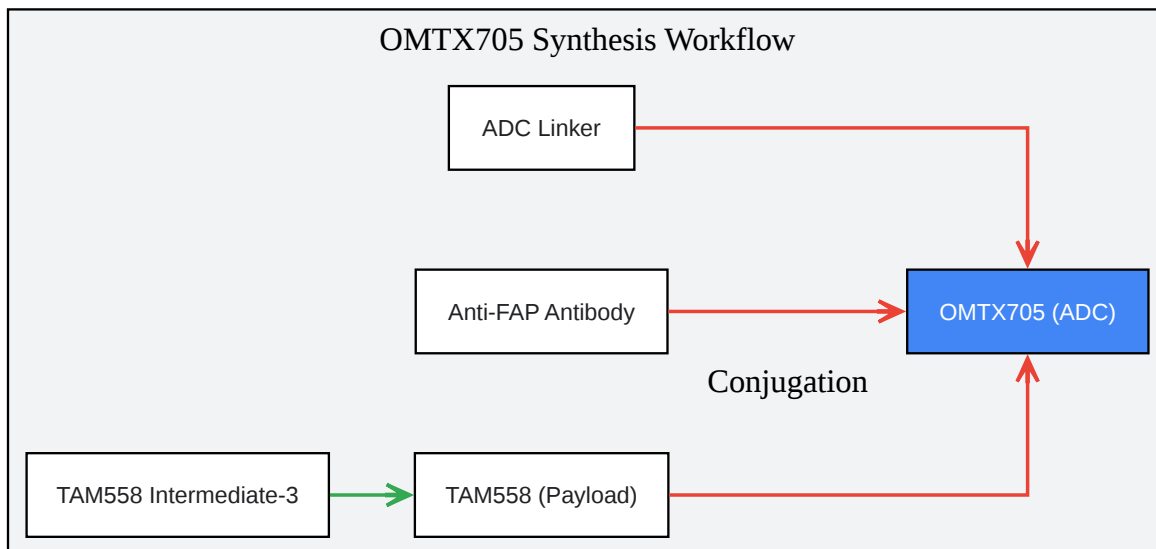
- Prepare a stock solution of **TAM558 intermediate-3** in DMSO (e.g., 12.5 mg/mL).
- To prepare 1 mL of working solution, take 100 μL of the DMSO stock solution.
- Add 900 μL of 20% SBE- β -CD in saline and mix until the solution is clear.[\[2\]](#)

Protocol 3: Formulation with Corn Oil

- Prepare a stock solution of **TAM558 intermediate-3** in DMSO (e.g., 12.5 mg/mL).
- To prepare 1 mL of working solution, take 100 μL of the DMSO stock solution.
- Add 900 μL of corn oil and mix thoroughly.[\[2\]](#)

Visualization of Workflows and Pathways

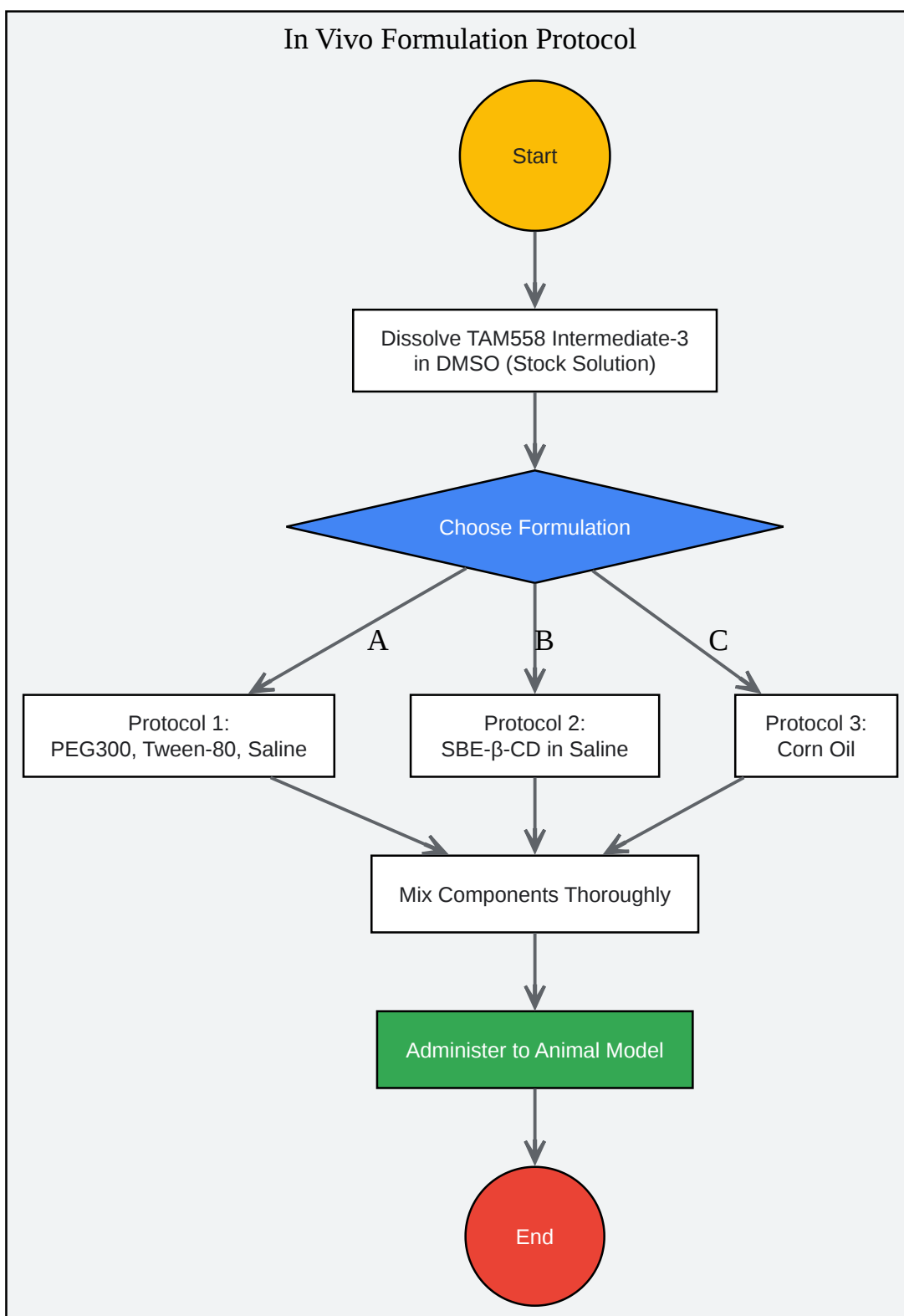
Diagram 1: Synthesis Pathway of OMTX705 ADC



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Caption: Synthesis workflow of the OMTX705 ADC.

Diagram 2: Experimental Workflow for In Vivo Formulation



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Caption: General workflow for preparing in vivo formulations.

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